

in vivo efficacy of Zanamivir-Cholesterol Conjugate in mouse models

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Zanamivir-Cholesterol Conjugate

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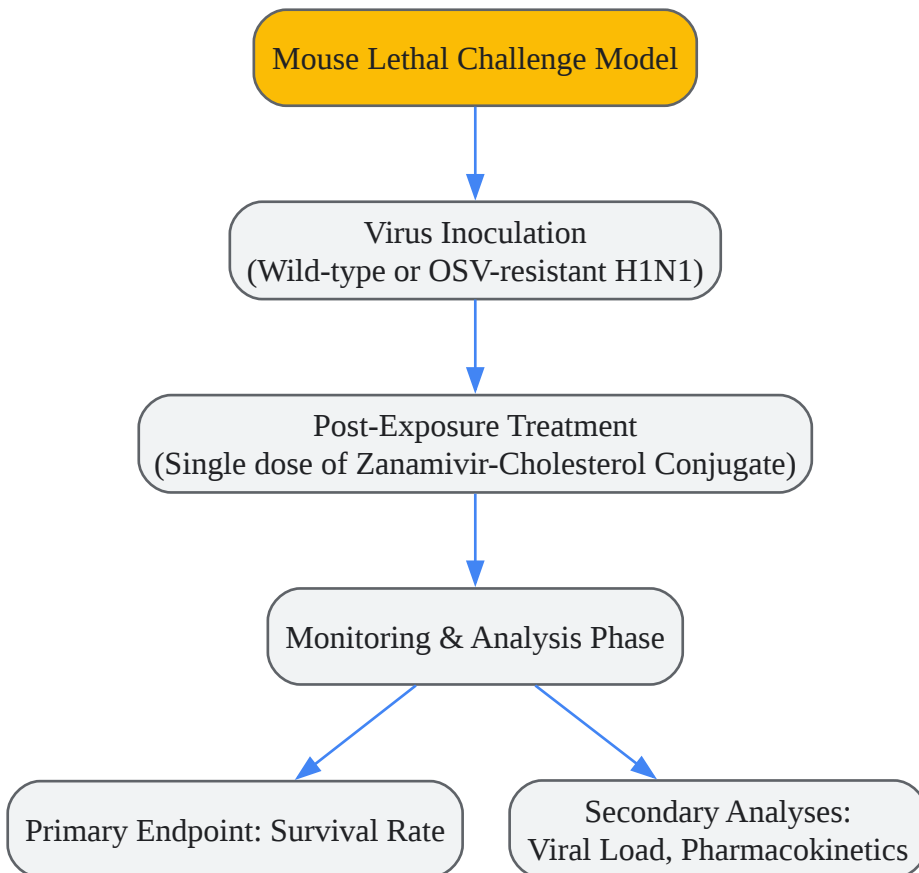
Efficacy Data from Mouse Models

The table below summarizes the core quantitative findings from the lethal challenge study in mice, as reported in the journal *Journal of Medicinal Chemistry* [1] [2].

Evaluation Parameter	Experimental Findings	Significance & Context
Survival Rate (Lethal Challenge)	100% protection with a single dose against wild-type and oseltamivir-resistant (H275Y) H1N1 viruses [1]	Demonstrates potent, single-dose efficacy and ability to overcome a common oseltamivir resistance mechanism [1].
Antiviral Potency	"Markedly improved antiviral efficacy" compared to zanamivir alone [1]	The conjugate is substantially more effective at reducing viral load in vivo.
Pharmacokinetics	"Markedly improved plasma half-life" compared to zanamivir [1]	The cholesterol conjugation strategy successfully creates a long-acting inhibitor , addressing a key limitation of native zanamivir [1].

Experimental Protocol Overview

The following diagram illustrates the key in vivo experimental workflow used to evaluate the **Zanamivir-Cholesterol Conjugate**:



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Key methodological details for the experiment include [1]:

- **Animal Model:** Mice were used and subjected to a **lethal challenge** with influenza virus.
- **Virus Strains:** The study utilized both wild-type H1N1 and a mutant H1N1 strain bearing the **oseltamivir-resistant H275Y substitution**.
- **Dosing Regimen:** The conjugate was administered as a **single dose**, in contrast to the multiple doses required for standard neuraminidase inhibitors.
- **Mechanistic Insight:** Studies indicated that the conjugate targets the host cell membrane, enters cells, and exerts its effect by inhibiting neuraminidase function and the assembly of new virus particles [1].

Mechanism and Advantages of the Conjugate

The enhanced efficacy of the **Zanamivir-Cholesterol Conjugate** stems from its novel design and mechanism of action:

- **Dual Mechanism:** Unlike native zanamivir, which primarily inhibits neuraminidase outside the cell, the conjugate enters host cells and disrupts both NA function and the assembly of progeny virions [1].
- **Overcoming Resistance:** Its efficacy against the H275Y mutant strain, which is resistant to oseltamivir, highlights its potential as a therapeutic for drug-resistant influenza [1] [3].
- **Platform Technology:** The research suggests that **cholesterol conjugation** could be a general strategy for improving the pharmacokinetics and efficacy of other small-molecule drugs [1].

For Further Research

The current search results confirm the potent efficacy of this conjugate in a preclinical model. To deepen your investigation, you could:

- **Source the Original Paper:** The primary source for this data is the 2021 paper in the *Journal of Medicinal Chemistry* (PMID: **34797984**) [1].
- **Explore Related Strategies:** Research on modulating **cholesterol-rich lipid rafts** is another active area for disrupting influenza virus infection [4].
- **Check Clinical Status:** As of the date of this information, the conjugate appears to be in the research stage and is sold explicitly "for research use only" [5] [6]. No information on clinical trials in humans was found in the provided search results.

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To cite this document: Smolecule. [in vivo efficacy of Zanamivir-Cholesterol Conjugate in mouse models]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b12896143#in-vivo-efficacy-of-zanamivir-cholesterol-conjugate-in-mouse-models>]

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